

Mmp-9-IN-7 solubility and stability in different solvents

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Compound of Interest

Compound Name: Mmp-9-IN-7

Cat. No.: B3466619

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Application Notes and Protocols for Mmp-9-IN-7

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and stability of **Mmp-9-IN-7**, a potent inhibitor of Matrix Metalloproteinase-9 (MMP-9). This document also includes experimental protocols for its use in research settings and a diagram of the MMP-9 signaling pathway.

Product Information

- Product Name: **Mmp-9-IN-7**
- Function: A potent inhibitor of MMP-9, with a reported IC₅₀ of 0.52 μ M in a proMMP9/MMP3 p126 activation assay.^{[1][2]} It is utilized in research investigating syndromes mediated by MMP-9 and MMP-13.^{[1][2]}

Solubility and Stability

Proper handling and storage of **Mmp-9-IN-7** are crucial for maintaining its activity and ensuring experimental reproducibility. The following tables summarize the available data on its solubility and stability.

Table 1: Solubility of Mmp-9-IN-7

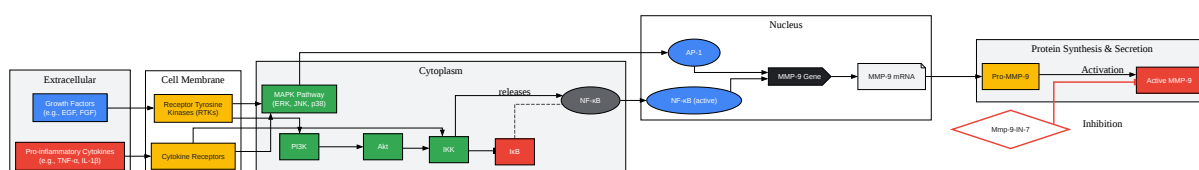
Solvent	Concentration	Remarks
Dimethyl Sulfoxide (DMSO)	10 mM	Available as a pre-made solution.
Ethanol	Data not available	It is recommended to test solubility in small aliquots starting from a low concentration.
Water	Data not available	Expected to have low aqueous solubility.

Table 2: Stability and Storage of Mmp-9-IN-7

Condition	Solvent	Duration	Remarks
-20°C	Not specified	≥ 2 years	Recommended for long-term storage of the solid compound.
-20°C or -80°C	DMSO	At least 1 month	Recommended for storage of stock solutions. Avoid repeated freeze-thaw cycles.

Signaling Pathway

MMP-9 is a key enzyme involved in the degradation of the extracellular matrix and plays a crucial role in various physiological and pathological processes, including inflammation, wound healing, and cancer metastasis. Its expression and activity are regulated by a complex network of signaling pathways.



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Caption: MMP-9 Signaling Pathway and Point of Inhibition by **Mmp-9-IN-7**.

Experimental Protocols

The following protocols provide a general guideline for the preparation and use of **Mmp-9-IN-7** in typical cell-based assays. It is recommended that researchers optimize these protocols for their specific experimental systems.

Preparation of Mmp-9-IN-7 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Mmp-9-IN-7** in DMSO.

Materials:

- **Mmp-9-IN-7** (solid)
- Dimethyl sulfoxide (DMSO), sterile, anhydrous
- Sterile microcentrifuge tubes

Procedure:

- Calculate the required mass: Determine the mass of **Mmp-9-IN-7** needed to prepare the desired volume of a 10 mM stock solution. The molecular weight of **Mmp-9-IN-7** is required for this calculation.
- Weigh the compound: Carefully weigh the calculated amount of **Mmp-9-IN-7** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous, sterile DMSO to the tube.
- Dissolve the compound: Vortex the tube until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be necessary to facilitate dissolution.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

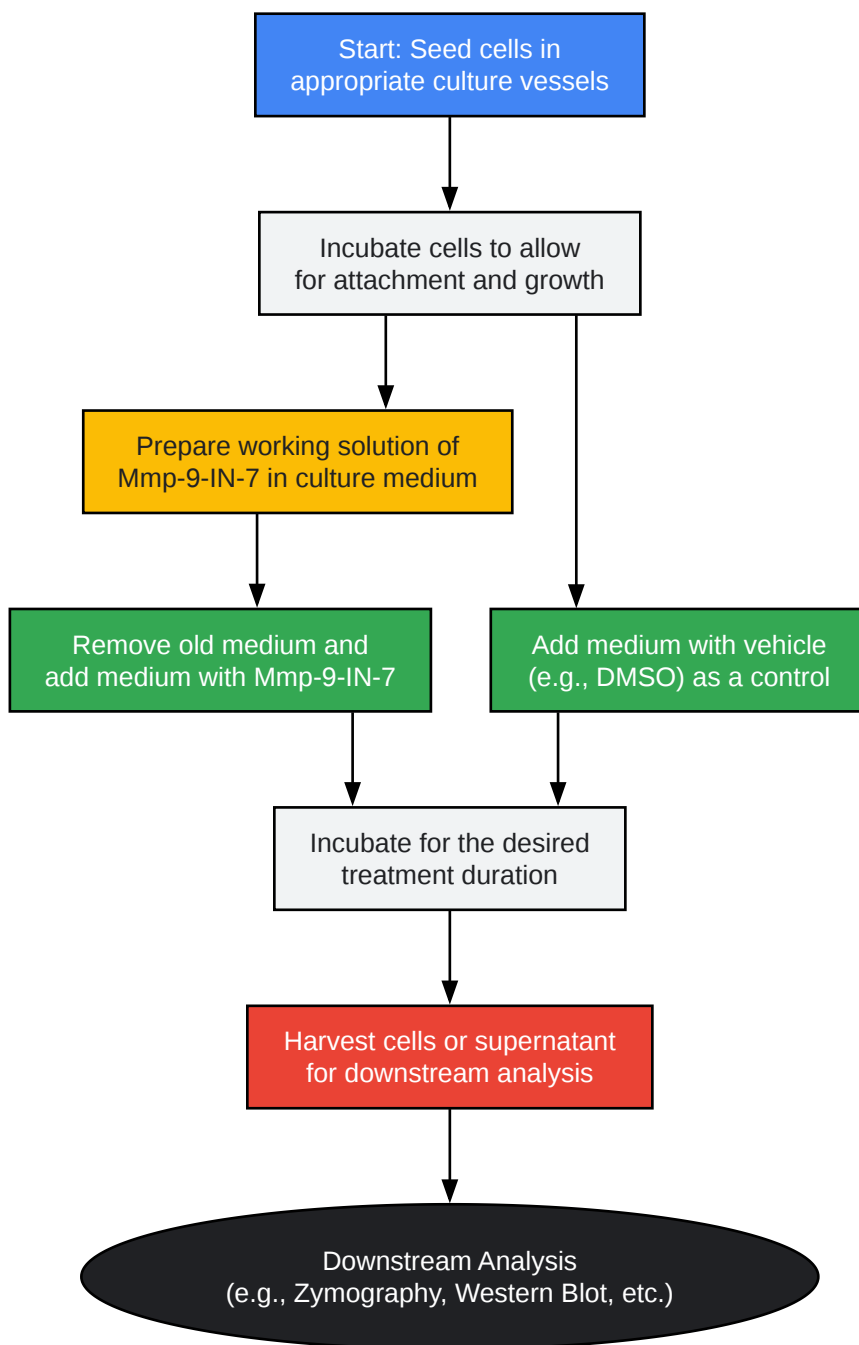
General Protocol for Mmp-9-IN-7 Treatment in Cell Culture

This protocol provides a general workflow for treating cultured cells with **Mmp-9-IN-7**.

Materials:

- Cultured cells
- Complete cell culture medium
- **Mmp-9-IN-7** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- Sterile pipette tips and tubes

Experimental Workflow Diagram:



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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